

A Comparative Guide to Neodymium Isotope Analysis: TIMS vs. MC-ICP-MS

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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For researchers, scientists, and drug development professionals delving into isotopic analysis, the choice between Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) for neodymium (Nd) isotope studies is a critical one. This guide provides an objective comparison of the two techniques, supported by experimental data and detailed methodologies, to aid in selecting the most suitable platform for your analytical needs.

Neodymium isotopes are powerful tracers in geochemistry, cosmochemistry, and environmental science. The precise and accurate measurement of Nd isotope ratios, particularly $^{143}\text{Nd}/^{144}\text{Nd}$, is paramount for applications ranging from dating geological formations to tracking ocean circulation patterns. Both TIMS and MC-ICP-MS are high-precision techniques capable of delivering the requisite data, yet they differ significantly in their operational principles, sample requirements, and overall performance characteristics.

Quantitative Performance Comparison

The selection of an analytical technique often hinges on a trade-off between precision, sample throughput, and the amount of sample available. The following table summarizes the key

performance metrics for TIMS and MC-ICP-MS in the context of Nd isotope analysis.

Feature	Thermal Ionization Mass Spectrometry (TIMS)	Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)
Precision ($^{143}\text{Nd}/^{144}\text{Nd}$)	High precision, with external reproducibility of 2-6 ppm.[1] Can achieve <100 ppm for sample loads of 100 pg.[2]	High precision, with external reproducibility of <30 ppm for sample sizes as low as 1.25 ng.[3][4] Can achieve 2.4 ppm for $\mu^{142}\text{Nd}$. [1]
Accuracy	Considered the benchmark for accuracy in Nd isotope measurements.[5]	Comparable accuracy to TIMS, with results from both techniques agreeing within 15 ppm.[6]
Sample Size	Traditionally requires larger sample sizes (>10 ng), but recent advances allow for high-precision analysis of <1 ng samples.[2][7]	Can analyze very small sample sizes, down to 1-5 ng, with high precision.[3][4]
Sample Throughput	Lower sample throughput due to manual sample loading and longer analysis times.	High sample throughput, with analysis times of approximately 18 minutes per sample.[8]
Ionization Efficiency	Lower ionization efficiency (<5%), though NdO^+ analysis can exceed 25%.[9]	High ionization efficiency (approaching 100%), but lower ion transmission from the plasma source.[9]
Interferences	Less susceptible to isobaric interferences from other elements due to the nature of thermal ionization.	Prone to isobaric (e.g., ^{144}Sm on ^{144}Nd) and polyatomic (e.g., $^{141}\text{PrH}^+$ on ^{142}Nd) interferences, requiring highly efficient chemical separation. [1]

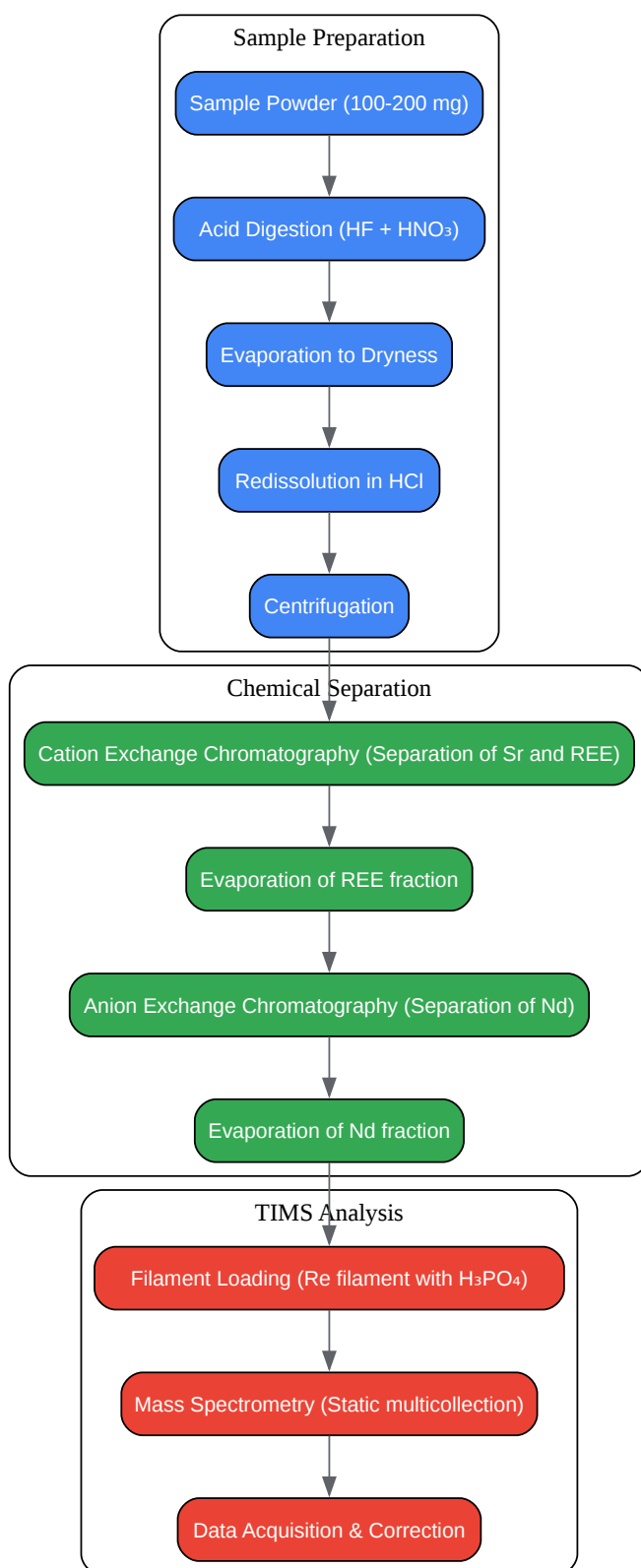
Ease of Use & Maintenance

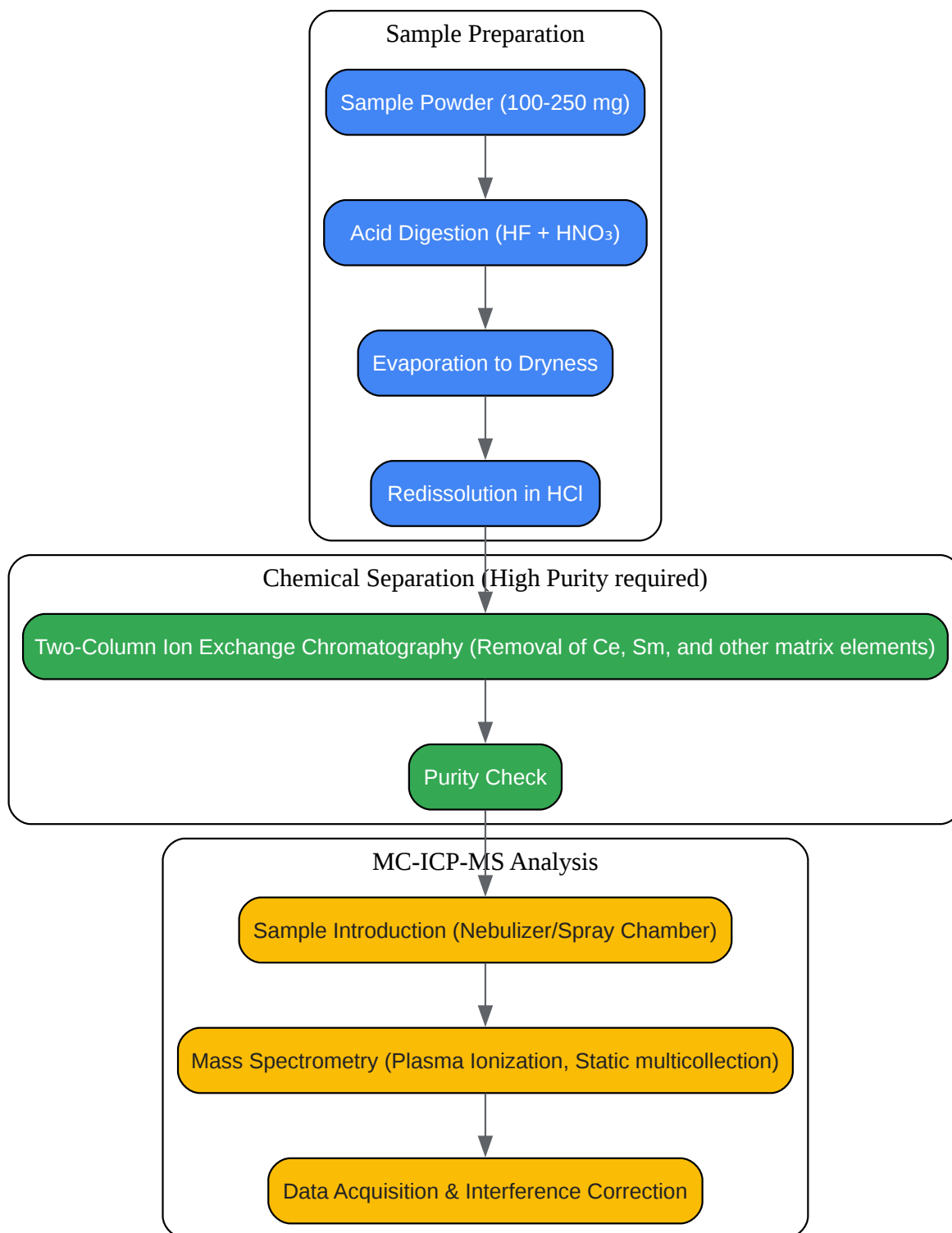
Technically less complex and easier to maintain.[\[10\]](#)

More complex instrumentation requiring a steeper learning curve.[\[10\]](#)

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for Nd isotope analysis using TIMS and MC-ICP-MS, from sample preparation to data acquisition.





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